

An In-depth Technical Guide to the Chemical Properties of 2-Ethylpyrrolidine

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Compound of Interest

Compound Name: **2-Ethylpyrrolidine**

Cat. No.: **B092002**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylpyrrolidine is a saturated heterocyclic organic compound with the chemical formula C₆H₁₃N. As a derivative of pyrrolidine, a five-membered nitrogen-containing ring, it is a secondary amine. This guide provides a comprehensive overview of the core chemical and physical properties of **2-Ethylpyrrolidine**, intended to serve as a valuable resource for professionals in research and drug development. The information presented is supported by available experimental data and established chemical principles.

Physicochemical Properties

The fundamental physical and chemical properties of **2-Ethylpyrrolidine** are summarized in the tables below. These quantitative data provide a baseline for its handling, application in synthesis, and prediction of its behavior in various chemical environments.

Table 1: General and Physical Properties of **2-Ethylpyrrolidine**

Property	Value	Source(s)
IUPAC Name	2-ethylpyrrolidine	[1]
CAS Number	1003-28-7	[1]
Molecular Formula	C ₆ H ₁₃ N	[1]
Molecular Weight	99.17 g/mol	[1]
Boiling Point	122.1 °C at 760 mmHg	[2]
Density	0.81 g/mL	[2]
Refractive Index (n _D ²⁰)	1.422	[2]
Flash Point	15.5 °C	[2]
pKa	10.43	[3]

Table 2: Calculated Properties of **2-Ethylpyrrolidine**

Property	Value	Source(s)
LogP (Octanol/Water Partition Coefficient)	1.47720	[2]
Vapor Pressure	14.1 mmHg at 25 °C	[2]

Chemical Reactivity and Common Reactions

As a secondary amine, **2-Ethylpyrrolidine** exhibits characteristic nucleophilic properties. The lone pair of electrons on the nitrogen atom makes it reactive towards a variety of electrophiles.

N-Alkylation

2-Ethylpyrrolidine can be readily N-alkylated by reacting it with alkyl halides, such as methyl iodide. This reaction proceeds via a nucleophilic substitution mechanism, where the nitrogen atom attacks the electrophilic carbon of the alkyl halide, leading to the formation of a quaternary ammonium salt.

General Reaction Scheme: $R_2NH + R'-X \rightarrow R_2R'N^+HX^-$

N-Acylation

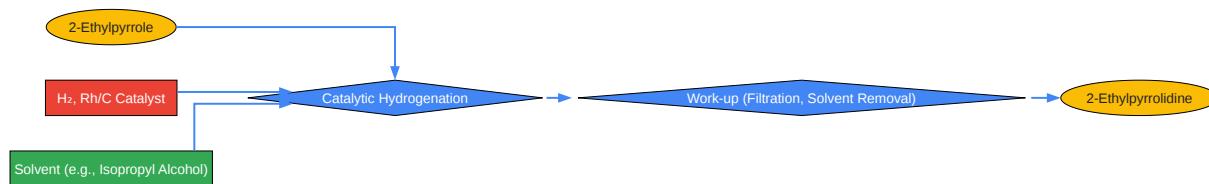
The nitrogen atom in **2-Ethylpyrrolidine** can also be acylated using acylating agents like acetyl chloride or acetic anhydride. This reaction results in the formation of an N-acylpyrrolidine derivative (an amide). The reaction is typically carried out in the presence of a base to neutralize the hydrogen halide byproduct.

General Reaction Scheme: $R_2NH + R'-COCl \rightarrow R_2N-COR' + HCl$

Synthesis of **2-Ethylpyrrolidine**

While various methods for the synthesis of substituted pyrrolidines exist, a common approach involves the reduction of a suitable precursor. One potential synthetic route is the catalytic hydrogenation of 2-ethylpyrrole. This reaction involves the reduction of the aromatic pyrrole ring to the saturated pyrrolidine ring using a metal catalyst, such as rhodium on carbon (Rh/C), under a hydrogen atmosphere.

Workflow for the Synthesis of **2-Ethylpyrrolidine**:



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Caption: General workflow for the synthesis of **2-Ethylpyrrolidine** via catalytic hydrogenation.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Ethylpyrrolidine**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet) and complex multiplets for the protons on the pyrrolidine ring.
 - ^{13}C NMR: The carbon-13 NMR spectrum will display distinct signals for the two carbons of the ethyl group and the four carbons of the pyrrolidine ring.
- Infrared (IR) Spectroscopy: The IR spectrum of **2-Ethylpyrrolidine** is expected to exhibit a characteristic N-H stretching vibration for a secondary amine in the region of 3300-3500 cm^{-1} . C-H stretching vibrations from the alkyl groups will be observed around 2850-3000 cm^{-1} .
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound ($\text{m/z} = 99$). The fragmentation pattern will likely involve the loss of the ethyl group ($\text{M}-29$) and other characteristic fragments of the pyrrolidine ring.

Experimental Protocols

Determination of Boiling Point (Thiele Tube Method)

Objective: To determine the boiling point of a liquid organic compound.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner

- Stand and clamp
- Liquid paraffin or silicone oil

Procedure:

- Fill the Thiele tube with liquid paraffin to a level just above the side arm.
- Add a small amount of the **2-Ethylpyrrolidine** sample into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube into the Thiele tube, making sure the heat-transfer liquid is above the level of the sample.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- When a continuous and rapid stream of bubbles is observed, stop heating.
- The liquid will begin to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record this temperature.

Workflow for Boiling Point Determination:

Assemble Apparatus (Thiele Tube, Thermometer, Sample)

Gently Heat the Side Arm

Observe Continuous Stream of Bubbles

Stop Heating and Allow to Cool

Record Temperature When Liquid Enters Capillary

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Caption: Experimental workflow for determining the boiling point using a Thiele tube.

Determination of pKa by Potentiometric Titration

Objective: To determine the acid dissociation constant (pKa) of an amine.

Apparatus and Reagents:

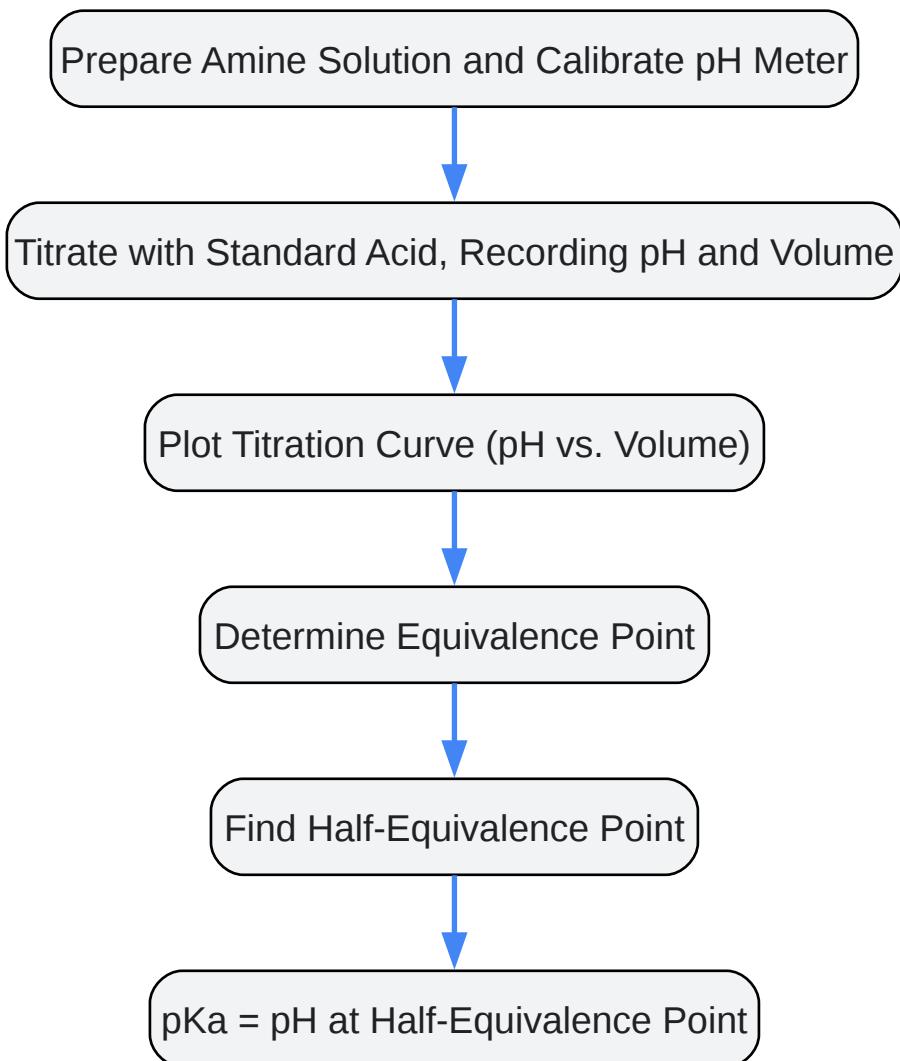
- pH meter with a combination electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker
- Standardized solution of a strong acid (e.g., 0.1 M HCl)

- Deionized water
- **2-Ethylpyrrolidine** sample

Procedure:

- Calibrate the pH meter using standard buffer solutions.
- Accurately weigh a known amount of **2-Ethylpyrrolidine** and dissolve it in a known volume of deionized water in a beaker.
- Place the beaker on the magnetic stirrer and immerse the pH electrode and the tip of the burette into the solution.
- Record the initial pH of the amine solution.
- Begin adding the standardized HCl solution in small, known increments from the burette.
- After each addition, allow the pH to stabilize and record the pH and the total volume of acid added.
- Continue the titration until the pH changes significantly, indicating the equivalence point has been passed.
- Plot a titration curve of pH versus the volume of HCl added.
- Determine the volume of HCl at the equivalence point (the point of steepest inflection).
- The pKa is the pH at the half-equivalence point (the volume of HCl added is half of the equivalence point volume).

Logical Flow for pKa Determination:



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Caption: Logical flow for the determination of pK_a via potentiometric titration.

Safety and Handling

2-Ethylpyrrolidine is a flammable liquid with a low flash point. It should be handled in a well-ventilated area, away from ignition sources. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

This technical guide has provided a detailed overview of the core chemical properties of **2-Ethylpyrrolidine**. The tabulated data, descriptions of reactivity, and experimental protocols offer a solid foundation for its use in research and development. As with any chemical, a thorough understanding of its properties is essential for its safe and effective application.

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